

# Triethylamine Hydrofluoride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Triethylamine hydrofluoride

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## Introduction

**Triethylamine hydrofluoride**, often referred to as triethylamine trihydrofluoride (TREAT-HF), is a widely utilized reagent in organic synthesis.<sup>[1][2][3]</sup> It serves as a mild and selective fluorinating agent, offering a safer and more manageable alternative to hydrogen fluoride (HF).<sup>[1][2][4]</sup> This guide provides an in-depth overview of the core physical properties of **triethylamine hydrofluoride**, its applications, and safety considerations, tailored for professionals in research and drug development.

## Core Physical Properties

**Triethylamine hydrofluoride** is a colorless to light yellow or brown liquid.<sup>[1][5][6][7][8]</sup> It is characterized by its hygroscopic nature, meaning it readily absorbs moisture from the atmosphere.<sup>[7][9][10]</sup> The compound is soluble in several organic solvents, including chloroform and hexanes, and is also miscible with water.<sup>[1][4]</sup>

The physical properties of **triethylamine hydrofluoride** are summarized in the table below for easy reference and comparison.

Property	Value
Synonyms	Triethylamine trihydrofluoride, N,N-diethylethanamine trihydrofluoride, TREAT-HF[1][3][4][8][9]
CAS Number	73602-61-6[1][5][6][7][8][9]
Molecular Formula	C6H15N·3HF or C6H18F3N[7][8][11]
Molecular Weight	161.21 g/mol [6][9][11]
Appearance	Clear colorless to light yellow/brown liquid[1][5][6][7][8]
Density	0.989 g/mL at 25 °C[1][7][9][12]
Melting Point	-29 to -27 °C[1][6][7][9][11][13]
Boiling Point	70 °C at 15 mmHg[1][4][6][7][9][13]
Refractive Index	n <sub>20/D</sub> 1.3915[1][2][7][9][13]
Flash Point	87-88 °C (188-190 °F)[1][4][9][12][13]
Solubility	Soluble in water, chloroform, and hexanes[1][4][5][9]
Vapor Pressure	0.0235 - 0.03133 mmHg at 25 °C[12][13]
Hygroscopicity	Hygroscopic[7][9][10]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not extensively available in the public domain. These properties are typically determined using standard analytical techniques as described in pharmacopeias and standard chemical analysis literature. For instance:

- Melting and Boiling Points: Determined using a calibrated melting point apparatus or by distillation under reduced pressure, respectively.
- Density: Measured using a pycnometer or a digital density meter.

- **Refractive Index:** Measured using a refractometer at a specified temperature (typically 20 °C).
- **Spectral Data (NMR, IR):** Obtained using nuclear magnetic resonance and infrared spectrometers.

## Spectral Data

Spectral analysis is crucial for the structural confirmation of **triethylamine hydrofluoride**.

- **NMR Spectroscopy:** Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are available for **triethylamine hydrofluoride**.<sup>[14][15][16][17]</sup> These spectra are complex due to the interactions between triethylamine and hydrogen fluoride.<sup>[15]</sup>
- **IR Spectroscopy:** Infrared spectroscopy, including ATR-IR and FTIR, provides information about the vibrational modes of the molecule.<sup>[18]</sup>

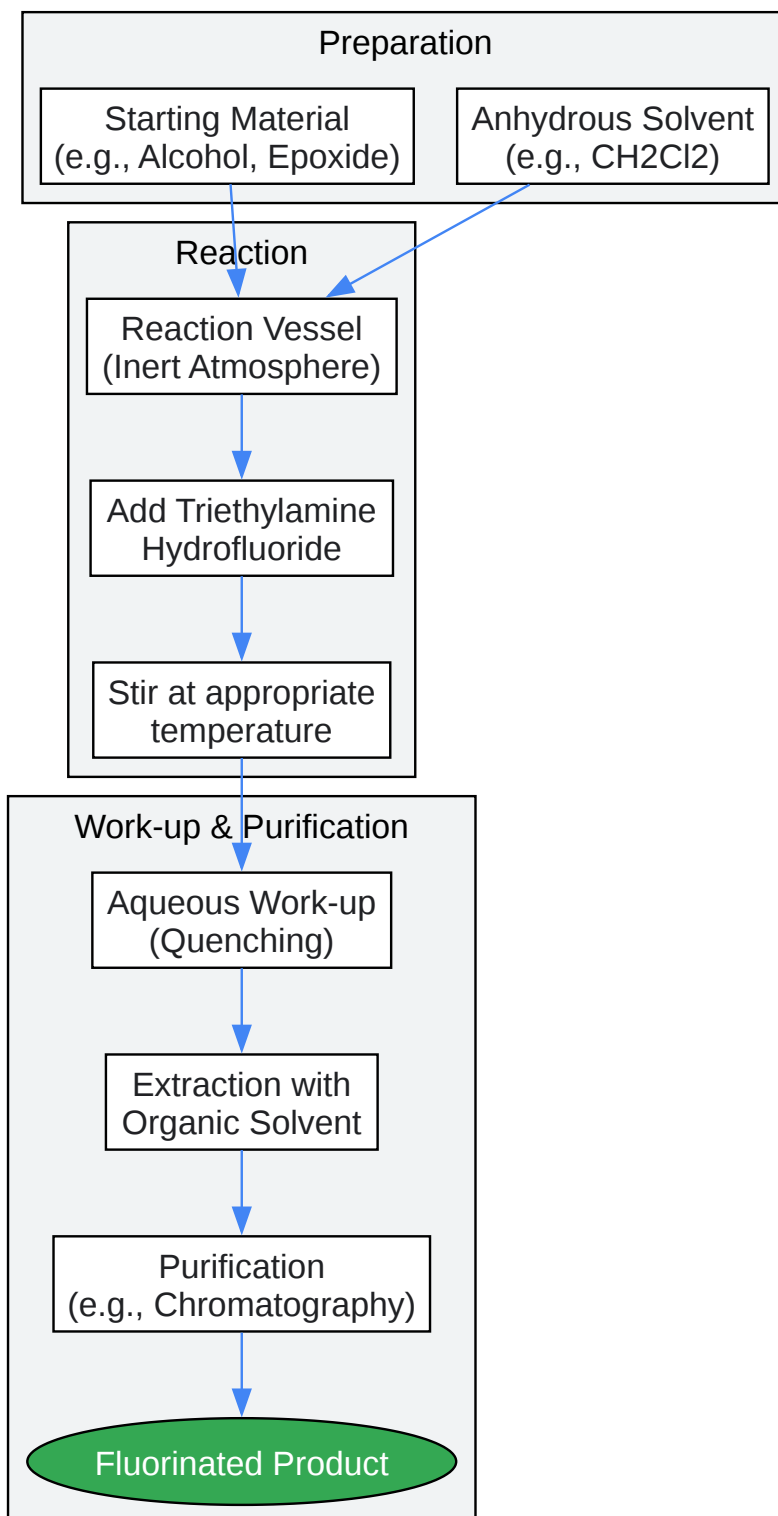
## Applications in Synthesis

**Triethylamine hydrofluoride** is a versatile reagent in organic synthesis, primarily used as a fluorinating agent. Its applications include:

- **Synthesis of Alkyl and Acid Fluorides:** It acts as a mild and selective agent for converting alcohols and carboxylic acids to their corresponding fluorides.<sup>[1][4]</sup>
- **Synthesis of Vicinal Difluorides from Epoxides.**<sup>[2][4]</sup>
- **Synthesis of 3-fluoroazetidine.**<sup>[2][4]</sup>
- **Cleavage of O-silyl Groups:** It is utilized as a selective reagent for the deprotection of silyl ethers in carbohydrates, nucleotides, and cyanohydrins.<sup>[4][5]</sup>
- **Electrochemical Fluorination:** It is actively involved in the electrochemical fluorodeiodination of alkyl iodides and fluorodesilylation in beta-lactams.<sup>[4][5]</sup>

The general workflow for utilizing **triethylamine hydrofluoride** as a fluorinating agent is depicted below.

## General Workflow for Fluorination using Triethylamine Hydrofluoride



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Caption: General workflow for a typical fluorination reaction.

## Safety and Handling

**Triethylamine hydrofluoride** is a corrosive and toxic substance that requires careful handling in a well-ventilated fume hood.<sup>[10][19][20][21]</sup> It is fatal if swallowed, inhaled, or in contact with skin, and causes severe skin burns and eye damage.<sup>[4][12][19][20]</sup>

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves (e.g., PVC).<sup>[19]</sup>
- Eye Protection: Use chemical safety goggles and a face shield.<sup>[19]</sup>
- Clothing: Wear a lab coat and, if necessary, a chemical-resistant apron or suit.<sup>[19]</sup>
- Respiratory Protection: Use a respirator if ventilation is inadequate.<sup>[12]</sup>

Storage:

- Store in a cool, dry, well-ventilated area in a tightly sealed container.<sup>[12][19][22]</sup>
- Keep away from incompatible materials such as strong oxidizing agents, acids, bases, and glass.<sup>[4][20]</sup> It is recommended to store it in polyethylene or Teflon containers.

Spills and Disposal:

- In case of a spill, absorb with an inert material and dispose of as hazardous waste.<sup>[10][19]</sup>
- Follow all local, state, and federal regulations for the disposal of this chemical.<sup>[21]</sup>

## Conclusion

**Triethylamine hydrofluoride** is an essential reagent for the synthesis of fluorinated organic compounds. Its manageable physical properties and selective reactivity make it a valuable tool for researchers and professionals in drug development and materials science. However, its significant toxicity and corrosiveness necessitate strict adherence to safety protocols. This guide provides the core technical information required for its safe and effective use in a laboratory setting.

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